

Physical properties of ethylene glycol diacetate (boiling point, density)

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Compound of Interest

Compound Name: Ethylene glycol diacetate

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An In-depth Technical Guide to the Physical Properties of Ethylene Glycol Diacetate

This guide provides a comprehensive overview of the key physical properties of **ethylene glycol diacetate**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require precise data and standardized experimental methodologies.

Physical Properties of Ethylene Glycol Diacetate

Ethylene glycol diacetate, also known as ethylene diacetate or glycol diacetate, is a colorless liquid with a mild, pleasant odor.^{[1][2][3]} It serves as a slow-evaporating solvent in various industrial applications, including coatings, inks, and resins.^{[2][3][4][5][6]}

Quantitative Data Summary

The boiling point and density of **ethylene glycol diacetate** from various sources are summarized below. The slight variations in reported values can be attributed to differences in measurement techniques and sample purity.

Physical Property	Value	Conditions
Boiling Point	191 °C (376 °F)	Not specified
190 °C (374 °F)	Not specified	Not specified
186-187 °C (367-369 °F)	at 760 mmHg	
Density	1.1050 - 1.1150 g/cm ³	
1.104 g/mL	at 20 °C (68 °F)[1][2][7]	Not specified
1.102 g/cm ³	at 20 °C	
1.105 g/mL	at 20 °C	
1.128 g/mL	at 25 °C	
9.2 lb/gal	Not specified	

Experimental Protocols

Accurate determination of physical properties is critical for chemical characterization and application. The following are standard methodologies for measuring the boiling point and density of liquids like **ethylene glycol diacetate**.

Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[8]

1. Distillation Method: This is a common and accurate method for determining the boiling point of a pure liquid.[9]

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source.
- Procedure:
 - The liquid is placed in the distillation flask.

- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the flask to accurately measure the temperature of the vapor.
- The liquid is heated to a gentle boil.
- As the liquid boils, its vapor travels into the condenser, where it cools and liquefies, and the distillate is collected in the receiving flask.
- The temperature is recorded when it becomes constant. This stable temperature is the boiling point of the liquid.^[9]

2. Micro-Boiling Point (Capillary) Method: This method is suitable when only a small amount of the substance is available.^[10]

- Apparatus: A small test tube, a capillary tube (sealed at one end), a thermometer, and a heating bath (e.g., Thiele tube or aluminum block).^{[10][11]}
- Procedure:
 - A few drops of the liquid are placed in the small test tube.
 - The capillary tube is placed in the test tube with its open end down.
 - The apparatus is heated. Initially, a stream of air bubbles will be seen escaping from the capillary tube.
 - Heating continues until a rapid and continuous stream of bubbles emerges from the capillary. This indicates the liquid has reached its boiling point.
 - The heating is stopped, and the apparatus is allowed to cool.
 - The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.^{[8][10]}

Density Determination

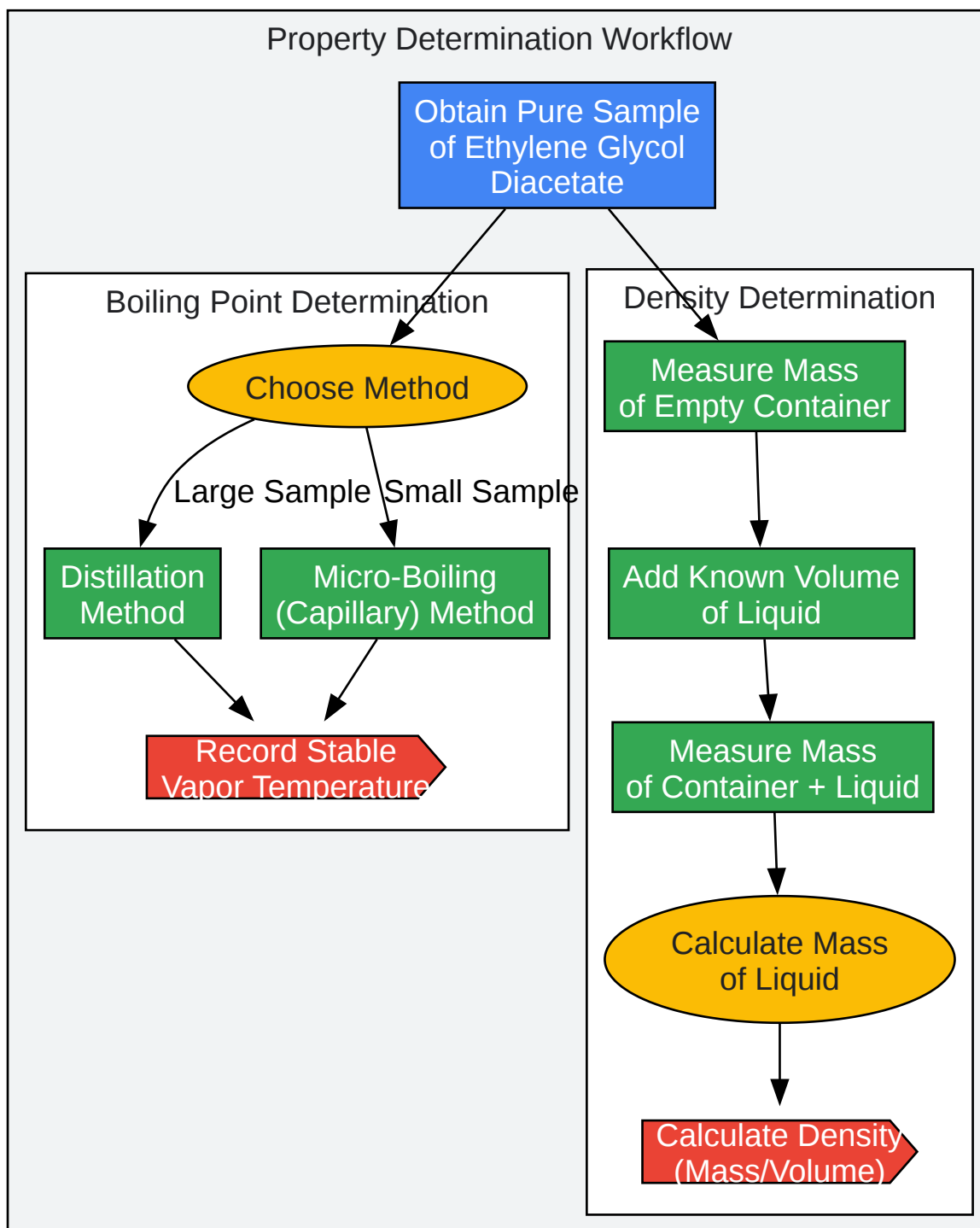
Density is defined as the mass of a substance per unit volume.

1. Direct Mass and Volume Measurement: This is a straightforward method for determining the density of a liquid.

- Apparatus: A volumetric flask or graduated cylinder and a precision balance.[\[12\]](#)[\[13\]](#)
- Procedure:
 - The mass of a clean, dry empty measuring cylinder is accurately measured using the balance.[\[12\]](#)[\[13\]](#)
 - A known volume of the liquid is carefully added to the measuring cylinder. The volume is read from the bottom of the meniscus.[\[12\]](#)
 - The measuring cylinder containing the liquid is reweighed to determine the mass of the liquid.[\[12\]](#)
 - The density is calculated by dividing the mass of the liquid by its volume (Density = Mass / Volume).[\[14\]](#) For higher accuracy, measurements should be repeated and an average value calculated.[\[12\]](#)

Workflow Visualization

The logical flow for the experimental determination of these physical properties can be visualized as follows.



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Caption: Workflow for determining the boiling point and density of a liquid sample.

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